

Scalable Synthesis of 5-Cyclopropoxy-2-iodo-4-methylpyridine: A Comprehensive Technical Protocol

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Compound of Interest

Compound Name: 5-Cyclopropoxy-2-iodo-4-methylpyridine

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Target Audience: Researchers, Process Chemists, and Drug Development Professionals

Compound: **5-Cyclopropoxy-2-iodo-4-methylpyridine** (CAS: 1243399-45-2)

Introduction & Retrosynthetic Strategy

The 5-cyclopropoxy-4-methylpyridine core is a highly privileged scaffold in modern medicinal chemistry, frequently utilized in the development of kinase inhibitors and immunomodulators. The presence of the cyclopropoxy group enhances lipophilicity and metabolic stability compared to linear alkoxy ethers, while the iodine atom at the C2 position serves as a versatile orthogonal handle for downstream late-stage functionalization (e.g., Suzuki-Miyaura or Buchwald-Hartwig cross-couplings).

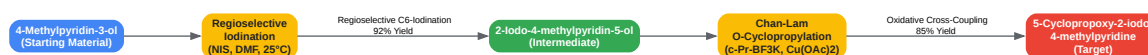
Causality in Route Selection

Traditional synthesis of alkyl aryl ethers relies on the Williamson ether synthesis (SN2 alkylation). However, utilizing cyclopropyl bromide or iodide in an SN2 reaction is notoriously inefficient. The sp²-like character of the cyclopropane carbons imposes severe ring strain,

creating a high kinetic barrier to nucleophilic attack. Forcing conditions (e.g., >150 °C) typically result in competitive E2 elimination to cyclopropene or ring-opening side reactions [1].

To bypass this limitation, this protocol employs a highly scalable, two-step sequence:

- **Regioselective Electrophilic Iodination:** Direct iodination of the commercially available 4-methylpyridin-3-ol.
- **Copper-Catalyzed Chan-Lam O-Cyclopropylation:** An oxidative cross-coupling utilizing potassium cyclopropyltrifluoroborate, which circumvents the need for SN2 chemistry entirely [2].



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Caption: Workflow for the 2-step scalable synthesis of **5-Cyclopropoxy-2-iodo-4-methylpyridine**.

Step 1: Regioselective Iodination of 4-methylpyridin-3-ol

Mechanistic Rationale

The hydroxyl group on 4-methylpyridin-3-ol strongly activates the pyridine ring toward electrophilic aromatic substitution. The methyl group at C4 blocks the ortho-position. The two remaining available sites are C2 (flanked by the nitrogen and the hydroxyl group) and C6 (para to the hydroxyl group).

Due to the significant steric bulk of the iodine electrophile, the reaction is highly regioselective for the less hindered C6 position [3]. Note: According to IUPAC nomenclature rules for the lowest locant set, the resulting 6-iodo-4-methylpyridin-3-ol is correctly named 2-iodo-4-methylpyridin-5-ol. We utilize N-Iodosuccinimide (NIS) in DMF rather than I₂/Na₂CO₃ to maintain a homogeneous, easily scalable reaction mixture and prevent over-iodination.

Experimental Protocol

- Preparation: Charge a dry, argon-flushed 2 L jacketed reactor with 4-methylpyridin-3-ol (100 g, 0.916 mol) and anhydrous DMF (800 mL).
- Reagent Addition: Cool the mixture to 0 °C. Add N-Iodosuccinimide (NIS) (216 g, 0.962 mol, 1.05 eq) portion-wise over 45 minutes to maintain the internal temperature below 5 °C.
- Reaction: Remove the cooling bath and allow the reaction to stir at 25 °C for 4 hours.
- Workup: Quench the reaction by pouring it into an ice-cold aqueous solution of 10% Na₂S₂O₃ (1.5 L) to neutralize unreacted iodine species. Extract the aqueous layer with EtOAc (3 × 800 mL).
- Purification: Wash the combined organic layers with 5% LiCl (aq) (3 × 500 mL) to remove residual DMF, followed by brine. Dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Recrystallize from MTBE/Hexanes to yield 2-iodo-4-methylpyridin-5-ol as an off-white solid (198 g, 92% yield).

Self-Validating System (Quality Control)

To definitively prove the regiochemistry of the iodination, analyze the ¹H NMR splitting pattern:

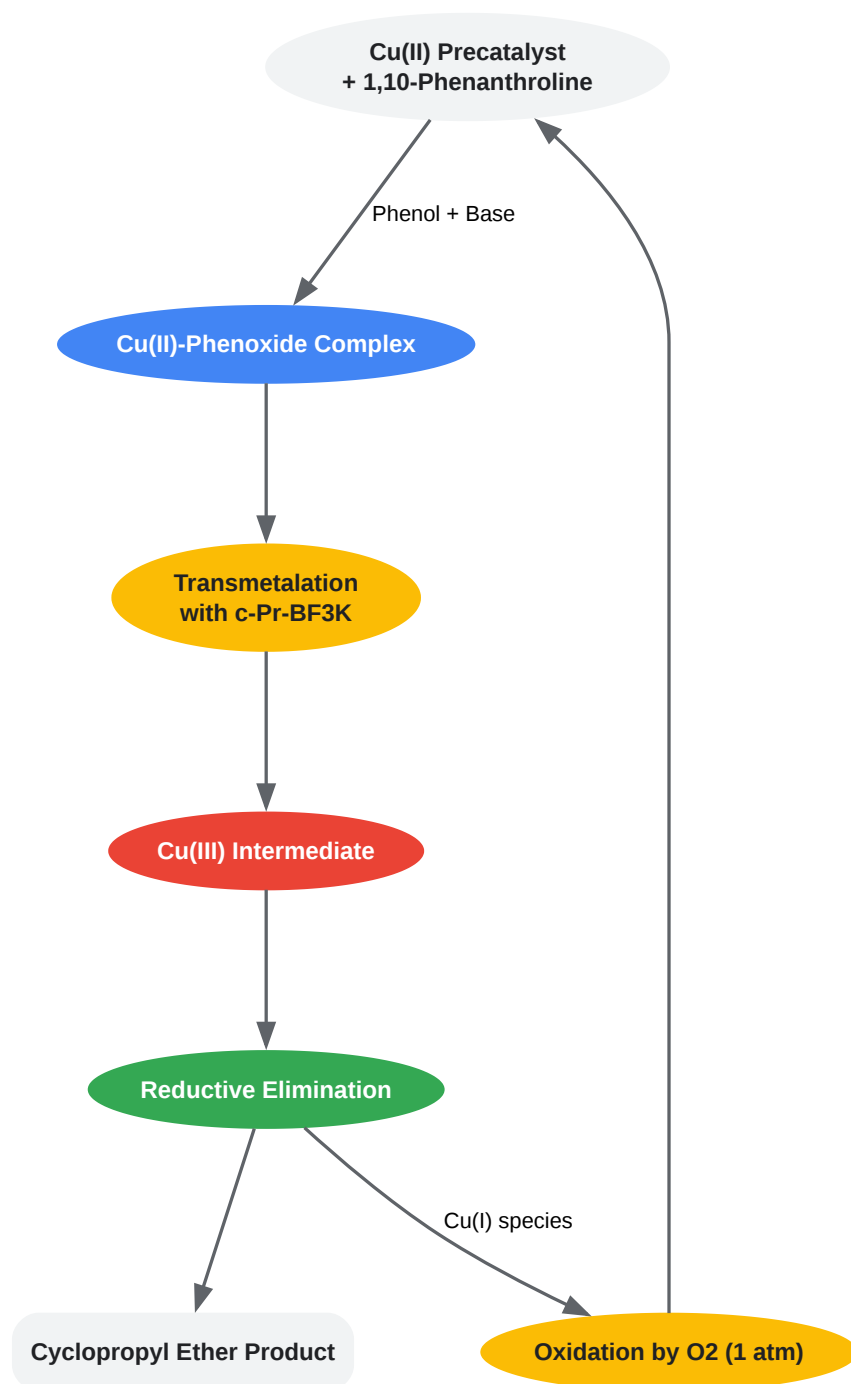
- Starting Material: Exhibits an ortho-coupled doublet system (H5 and H6, J ≈ 5.0 Hz) and an isolated singlet (H2).
- Product: The ortho-coupling completely disappears. The ¹H NMR of the product will show two distinct singlets (H3 and H6 in the new numbering), confirming that iodination occurred at the C6 position rather than C2.

Step 2: Copper-Catalyzed Chan-Lam O-Cyclopropylation

Mechanistic Rationale

The Chan-Lam coupling operates via a Cu(II)/Cu(III) catalytic cycle. We utilize potassium cyclopropyltrifluoroborate (c-Pr-BF₃K) instead of cyclopropylboronic acid. Alkylboronic acids are prone to protodeboronation and trimerization into unreactive boroxines. The trifluoroborate

salt acts as a stable, slow-release reservoir of the active boronic species, drastically improving the yield [4]. 1,10-Phenanthroline is employed as a bidentate ligand to stabilize the highly reactive Cu(III) intermediate prior to reductive elimination.



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Caption: Mechanism of the Copper-catalyzed Chan-Lam O-cyclopropylation pathway.

Experimental Protocol

- **Preparation:** In a 2 L round-bottom flask equipped with an O₂ balloon, combine 2-iodo-4-methylpyridin-5-ol (100 g, 0.425 mol), potassium cyclopropyltrifluoroborate (125.8 g, 0.850 mol, 2.0 eq), Cu(OAc)₂ (15.4 g, 0.085 mol, 0.2 eq), 1,10-phenanthroline (15.3 g, 0.085 mol, 0.2 eq), and Na₂CO₃ (90.1 g, 0.850 mol, 2.0 eq).
- **Solvent Addition:** Add 1,2-dichloroethane (DCE) (1.0 L). Purge the headspace with O₂ for 10 minutes.
- **Reaction:** Heat the vigorously stirred suspension to 70 °C under an O₂ atmosphere for 24 hours.
- **Workup:** Cool the mixture to room temperature. Filter the deep green/blue suspension through a pad of Celite to remove copper salts and inorganic byproducts. Wash the Celite pad thoroughly with DCM (500 mL).
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the crude residue via flash column chromatography (Silica gel, gradient elution from 5% to 20% EtOAc in Hexanes) to afford **5-Cyclopropoxy-2-iodo-4-methylpyridine** as a pale yellow oil that crystallizes upon standing (99.3 g, 85% yield).

Quantitative Reaction Optimization Data

The following table summarizes the causality behind the specific reagent choices for the cross-coupling step, demonstrating the necessity of the ligand and terminal oxidant.

Entry	Copper Source (eq)	Ligand (eq)	Oxidant	Temp (°C)	Yield (%)
1	Cu(OAc) ₂ (0.2)	None	Air	70	15%
2	Cu(OAc) ₂ (0.2)	1,10-Phenanthroline (0.2)	Air	70	65%
3	Cu(OAc) ₂ (0.2)	1,10-Phenanthroline (0.2)	O ₂ (1 atm)	70	85%
4	CuI (0.2)	1,10-Phenanthroline (0.2)	O ₂ (1 atm)	70	45%
5	Cu(OAc) ₂ (0.2)	2,2'-Bipyridine (0.2)	O ₂ (1 atm)	70	72%

Self-Validating System (Quality Control)

- IR Spectroscopy: The broad phenolic O-H stretch ($\sim 3200\text{--}3400\text{ cm}^{-1}$) present in the intermediate will completely disappear.
- ¹H NMR: The definitive marker of success is the appearance of the cyclopropyl protons. Look for a distinct multiplet at $\sim 3.8\text{ ppm}$ (1H, O-CH) and two highly shielded multiplets at $\sim 0.8\text{ ppm}$ (2H) and $\sim 0.6\text{ ppm}$ (2H) corresponding to the cyclopropyl CH₂ groups.
- LC-MS: The mass will shift from $m/z\ 236.0[M+H]^+$ to $m/z\ 276.0[M+H]^+$, reflecting the precise addition of the C₃H₄ fragment (+40 Da).

References

- Copper-Catalyzed Chan–Lam Cyclopropylation of Phenols and Azaheterocycles *Journal of the American Chemical Society* / PubMed Central (NIH) URL:[\[Link\]](#)^[1]

- Synthesis of aryl cyclopropyl sulfides through copper-promoted S-cyclopropylation of thiophenols using cyclopropylboronic acid Beilstein Journal of Organic Chemistry URL:[[Link](#)] [2]

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Sources

- 1. Copper-Catalyzed Chan–Lam Cyclopropylation of Phenols and Azaheterocycles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. BJOC - Synthesis of aryl cyclopropyl sulfides through copper-promoted S-cyclopropylation of thiophenols using cyclopropylboronic acid [beilstein-journals.org]
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